

Photophysical characteristics of DHPDS dye

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Compound of Interest

Compound Name:	6,8-Dihydroxy-1,3-pyrenedisulfonic acid disodium salt
CAS No.:	61255-63-8
Cat. No.:	B1255363

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An In-Depth Technical Guide to the Photophysical Characteristics of 6,8-Dihydroxy-1,3-pyrenedisulfonic acid (DHPDS)

Abstract

This technical guide provides a comprehensive examination of the photophysical properties of **6,8-Dihydroxy-1,3-pyrenedisulfonic acid disodium salt (DHPDS)**, a highly water-soluble fluorescent probe from the pyrene family. DHPDS is distinguished by its utility as a ratiometric pH indicator within the physiological range, a characteristic governed by the protonation state of its two hydroxyl groups. This document delves into the dye's molecular structure, its core photophysical parameters including absorption and emission spectra, and the mechanistic underpinnings of its environmental sensitivity. As a Senior Application Scientist, this guide moves beyond mere data reporting to explain the causality behind its behavior and provides field-proven, step-by-step protocols for its characterization. Quantitative data are summarized for clarity, and key processes are visualized through diagrams to offer a practical and in-depth resource for professionals leveraging this versatile fluorophore in sensing and imaging applications.

Introduction: The Utility of a Pyrene-Based pH Indicator

In the vast landscape of fluorescent probes, pyrene and its derivatives are notable for their strong fluorescence and sensitivity to the local environment. 6,8-Dihydroxy-1,3-pyrenedisulfonic acid (DHPDS), also known by its CAS Number 61255-63-8, is a prominent member of this class.^{[1][2][3][4]} Its molecular architecture, featuring a rigid polycyclic aromatic core functionalized with both ionizable hydroxyl groups and solubilizing sulfonate groups, makes it an exceptional tool for aqueous applications.

The primary application of DHPDS is as a ratiometric fluorescent indicator for measuring pH changes, particularly within the physiological range of pH 6 to 9.^{[2][5]} Unlike intensity-based probes, whose signal can be conflated with variations in probe concentration, photobleaching, or excitation source fluctuations, ratiometric probes offer a self-referencing signal that provides more robust and reliable measurements.^{[6][7][8]} This guide will elucidate the photophysical principles that grant DHPDS this powerful capability.

Molecular Structure and Synthesis

Chemical Identity and Structural Rationale

The functionality of DHPDS is intrinsically linked to its molecular structure.

- Chemical Name: **6,8-Dihydroxy-1,3-pyrenedisulfonic acid disodium salt**^{[4][9]}
- Molecular Formula: $C_{16}H_8Na_2O_8S_2$
- Molecular Weight: 438.34 g/mol

The core is a pyrene scaffold, a polycyclic aromatic hydrocarbon that provides a large π -conjugated system. This is the fundamental chromophore responsible for the molecule's strong UV-visible absorption and fluorescence. The key functional groups are:

- Two Hydroxyl (-OH) Groups: These are the pH-sensing moieties. Their protonation state changes with pH, which directly modulates the electronic structure of the pyrene core and, consequently, its absorption and emission properties.

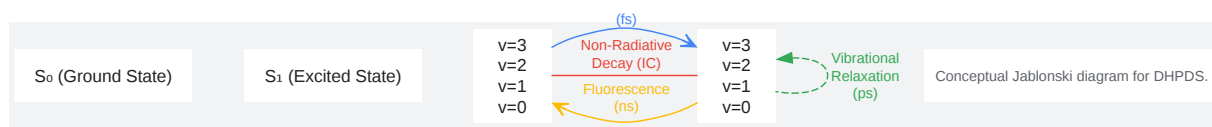
- Two Sulfonate ($-\text{SO}_3^-$) Groups: These anionic groups render the dye highly soluble in water and other polar solvents, a critical feature for biological applications that prevents aggregation and ensures bioavailability.[1][2][5]

Synthetic Strategy

The synthesis of sulfonated pyrenes typically involves direct electrophilic substitution on the pyrene core. While a specific, detailed protocol for DHPDS is not widely published, a general and efficient approach involves the sulfonation of a 1,3-dihydroxypyrene precursor. A one-step sulfonating reaction using a suitable agent like oleum or sulfuric acid can introduce the sulfonate groups at the electron-rich 6 and 8 positions, a method proven effective for related compounds like 1,3,6,8-pyrenesulfonic acid tetrasodium salt.[10] Purification is then achieved via recrystallization and chromatographic methods.

Core Photophysical Properties

The interaction of DHPDS with light is a multi-stage process involving absorption of a photon, internal relaxation, and subsequent emission. This process is visually summarized by a Jablonski diagram.



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Caption: Conceptual Jablonski diagram for DHPDS.

pH-Dependent Absorption and Emission

The defining characteristic of DHPDS is the significant shift in its absorption (excitation) and emission spectra as a function of pH. This is due to the deprotonation of the hydroxyl groups, which alters the intramolecular charge distribution of the excited state.

- In acidic conditions (e.g., pH 3.0), the hydroxyl groups are protonated ($-\text{OH}$). The dye absorbs maximally around 405 nm and emits around 456 nm.[1][2][5]

- In basic conditions (e.g., pH 8.0), the hydroxyl groups are deprotonated ($-O^-$). This increases electron density on the pyrene ring, causing a bathochromic (red) shift. The absorption maximum shifts to 458 nm, and the emission maximum shifts to 498 nm.[\[1\]](#)[\[2\]](#)[\[5\]](#)

This behavior allows for ratiometric measurement by exciting at or near the isosbestic point and measuring the emission intensity ratio between the acidic and basic forms, or by dual-wavelength excitation.

Key Spectroscopic Parameters

The following table summarizes the core quantitative photophysical data for DHPDS.

Parameter	Acidic Form (pH 3.0)	Basic Form (pH 8.0)	Unit	Reference(s)
Excitation Max (λ _{ex})	405	458	nm	[1] [2] [5]
Emission Max (λ _{em})	456	498	nm	[1] [2] [5]
Stokes Shift	51	40	nm	Calculated
2980	1850	cm ⁻¹	Calculated	
pKa ₁	\multicolumn{2}{c}{7.33}		[2] [5]	
pKa ₂	\multicolumn{2}{c}{8.53}		[2] [5]	
Fluorescence Quantum Yield (Φ _F)	Not Reported	Not Reported		
Fluorescence Lifetime (τ)	Not Reported	Not Reported	ns	

Fluorescence Quantum Yield and Lifetime

The fluorescence quantum yield (Φ_F) represents the efficiency of the fluorescence process, defined as the ratio of photons emitted to photons absorbed.[\[11\]](#)[\[12\]](#) The fluorescence lifetime

(τ) is the average time the molecule spends in the excited state before returning to the ground state.

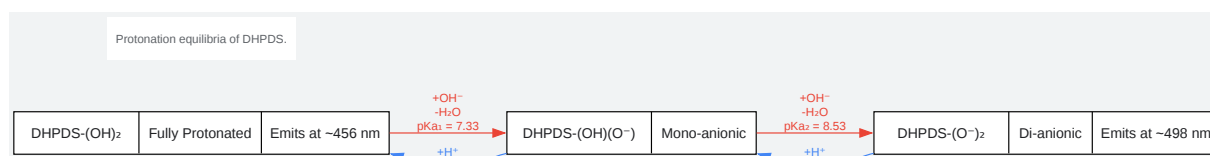
Specific, experimentally determined values for the quantum yield and lifetime of DHPDS are not readily available in peer-reviewed literature. However, we can infer its likely behavior from the well-characterized and structurally similar dye HPTS (pyranine). HPTS exhibits a high quantum yield (approaching 1.0) and a fluorescence lifetime of approximately 5.4 ns in aqueous buffer.^{[13][14]} It is reasonable to hypothesize that DHPDS also possesses a high quantum yield and a lifetime in the low-nanosecond range, making it a bright and effective fluorescent probe. The precise values are dependent on pH, temperature, and solvent viscosity. A detailed protocol for their experimental determination is provided in Section 5.0.

Environmental Sensitivity: The Mechanism of a Ratiometric pH Sensor

The utility of DHPDS stems from its predictable and pronounced response to its chemical environment, primarily pH.

Principle of Ratiometric pH Sensing

The two pKa values of DHPDS, 7.33 and 8.53, correspond to the sequential deprotonation of its two hydroxyl groups.^{[2][5]} This creates three distinct chemical species in equilibrium across the physiological pH range: the fully protonated (H_2A), mono-anionic (HA^-), and di-anionic (A^{2-}) forms. Each species has a unique absorption and emission profile. As the pH changes, the equilibrium shifts, and the overall spectrum becomes a linear combination of the spectra of the species present. By taking the ratio of fluorescence intensities at two different wavelengths (e.g., 456 nm and 498 nm), one can determine the pH in a manner that is independent of the total dye concentration.



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Caption: Protonation equilibria of DHPDS.

Solvatochromism

Solvatochromism describes the shift in a dye's spectral properties based on the polarity of the solvent. This occurs because the solvent can differentially stabilize the ground and excited states of the chromophore.^[15] For pyranine-derived photoacids, studies show a strong correlation between the excited-state acidity and the dipolarity of the solvent.^[16] While DHPDS is primarily used in water, its photophysical properties are expected to change in different solvent systems. In less polar solvents, one might observe a hypsochromic (blue) shift compared to water, as the more polar excited state is less stabilized. This is a crucial consideration for applications involving mixed-solvent systems or when the dye partitions into hydrophobic environments.

Aggregation Effects: The Propensity for Quenching

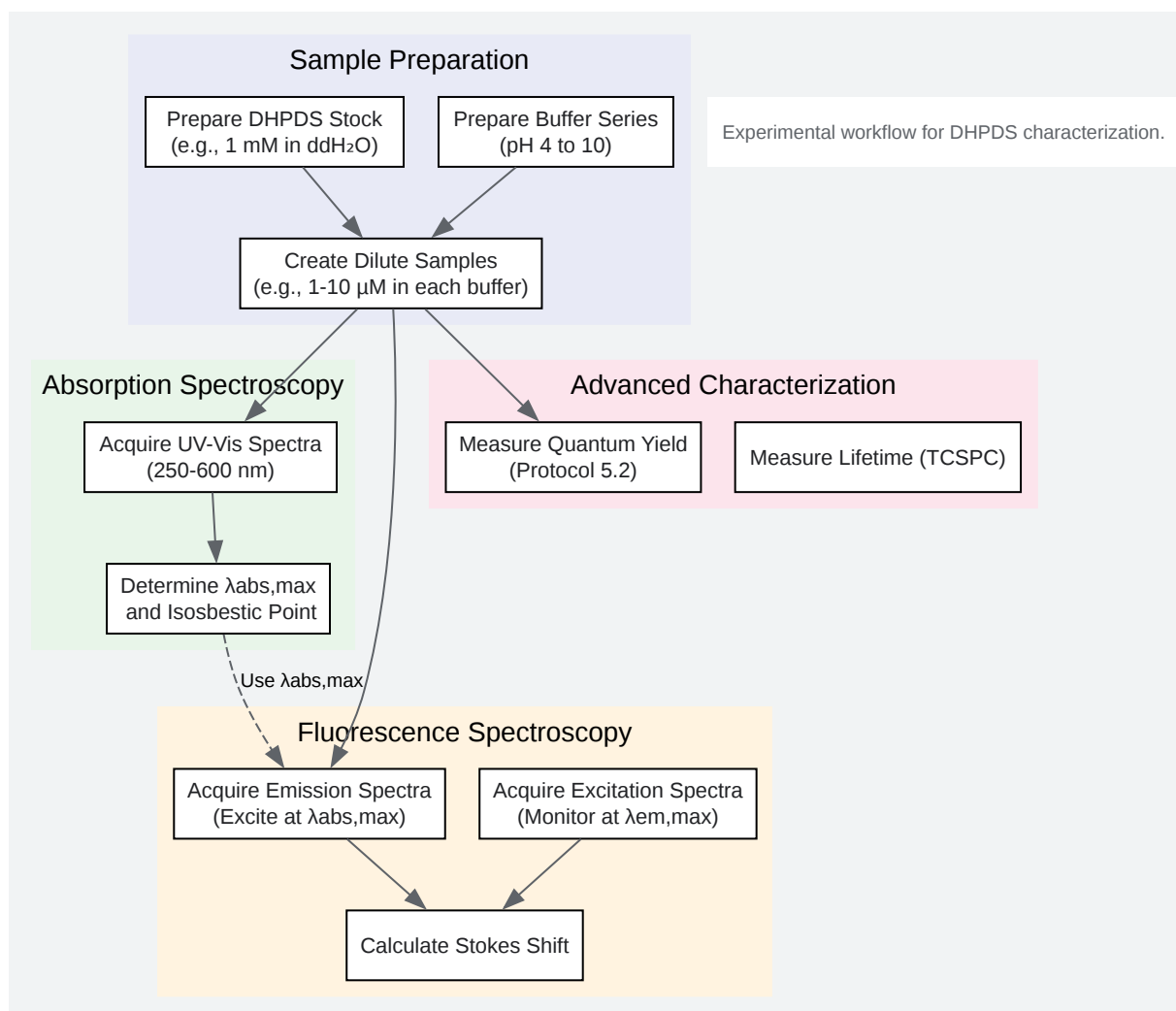
Pyrene and its planar derivatives are well-known to exhibit Aggregation-Caused Quenching (ACQ).^[17] In high concentrations, the planar aromatic cores can stack via π - π interactions, forming non-fluorescent or weakly fluorescent excimers.^{[1][3]} This leads to a decrease in the overall fluorescence quantum yield. Due to its pyrene core, DHPDS is susceptible to ACQ. The highly charged sulfonate groups provide significant electrostatic repulsion that helps mitigate this effect in aqueous solution. However, at very high concentrations or in the presence of high ionic strength buffers that screen this charge, a reduction in fluorescence intensity may be observed. This is a critical factor in experimental design; maintaining a sufficiently dilute concentration (typically in the low micromolar range) is essential for achieving optimal and reproducible fluorescence signals.

Experimental Protocols for Characterization

The following protocols outline standard, field-proven methodologies for characterizing the core photophysical properties of DHPDS. Trustworthiness is ensured by incorporating calibration standards and systematic data acquisition.

Workflow for DHPDS Photophysical Characterization

This diagram outlines the logical flow for a comprehensive characterization of the DHPDS dye.



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Caption: Experimental workflow for DHPDS characterization.

Protocol: Determining pH-Dependent Spectra and Ratiometric Response

Objective: To measure the absorption and fluorescence spectra of DHPDS across a range of pH values and generate a calibration curve.

Materials:

- DHPDS (CAS 61255-63-8)
- Series of buffers (e.g., citrate, phosphate, borate) covering pH 4-10.
- Calibrated pH meter.
- UV-Vis Spectrophotometer.
- Spectrofluorometer.
- Quartz cuvettes (1 cm path length).

Methodology:

- Stock Solution: Prepare a 1 mM stock solution of DHPDS in deionized water. Store protected from light at 4°C.
- Working Solutions: For each buffer in the pH series, prepare a working solution of DHPDS with a final concentration of 5 μ M. Scientist's Note: This concentration is low enough to prevent ACQ while providing a strong signal.
- Absorption Measurement:
 - For each pH sample, record the absorbance spectrum from 300 nm to 600 nm. Use the corresponding buffer as a blank.
 - Identify the absorption maxima (λ_{ex}) for the acidic and basic forms and note any isosbestic points.
- Fluorescence Measurement:

- Set the spectrofluorometer excitation and emission slits to a reasonable value (e.g., 2-5 nm).
- For each pH sample, excite at the isosbestic point (approx. 420-430 nm) and record the emission spectrum from 440 nm to 650 nm.
- From the spectra, record the fluorescence intensity at the emission maximum for the acidic form (~456 nm) and the basic form (~498 nm).
- Data Analysis:
 - Plot the fluorescence intensity at 456 nm and 498 nm as a function of pH.
 - Calculate the intensity ratio (I_{498} / I_{456}) for each pH value.
 - Plot the ratio (I_{498} / I_{456}) versus pH and fit the data with a sigmoidal (Boltzmann) function. This is your ratiometric calibration curve.

Protocol: Measuring Relative Fluorescence Quantum Yield (ΦF)

Objective: To determine the ΦF of DHPDS at a specific pH relative to a known standard.

Causality: This comparative method works on the principle that if two solutions (a standard and the unknown) have the same absorbance at the same excitation wavelength, they are absorbing the same number of photons. The ratio of their integrated fluorescence intensities is therefore equal to the ratio of their quantum yields.^[11]

Materials:

- Quinine sulfate in 0.5 M H_2SO_4 (Standard for acidic DHPDS, $\Phi F = 0.54$).
- Fluorescein in 0.1 M NaOH (Standard for basic DHPDS, $\Phi F = 0.95$).
- Prepared DHPDS solutions at desired pH (e.g., pH 3.0 and pH 8.0).
- Spectrophotometer and Spectrofluorometer.

Methodology:

- **Prepare Dilutions:** Prepare a series of 5 dilutions for both the standard and the DHPDS sample in their respective solvents/buffers. The absorbance of these solutions at the chosen excitation wavelength should be kept below 0.1 to avoid inner filter effects.[\[11\]](#)
- **Measure Absorbance:** Record the absorbance of all solutions at the chosen excitation wavelength (e.g., 365 nm for quinine/acidic DHPDS).
- **Measure Fluorescence:**
 - Using the exact same instrument settings (slits, PMT voltage), record the fluorescence emission spectrum for each solution.
 - Ensure the excitation wavelength is identical to that used for the absorbance measurements.
- **Data Analysis:**
 - For each spectrum, integrate the total fluorescence intensity (area under the curve).
 - For both the standard and the sample, plot the integrated fluorescence intensity versus absorbance. The result should be a straight line passing through the origin.
 - Determine the gradient (slope) of each line (Grad_sample and Grad_standard).
 - Calculate the quantum yield of the DHPDS sample using the following equation:[\[12\]](#)
$$\Phi_{\text{sample}} = \Phi_{\text{standard}} \times (\text{Grad}_{\text{sample}} / \text{Grad}_{\text{standard}}) \times (\eta_{\text{sample}}^2 / \eta_{\text{standard}}^2)$$
Where η is the refractive index of the solvent. For dilute aqueous solutions, this ratio is often assumed to be ~1.

Applications in Research and Development

- **Intracellular pH (pHi) Measurement:** DHPDS's high water solubility and sensitivity in the physiological range make it suitable for measuring pH changes inside cells via microinjection or other loading techniques.[\[2\]](#)[\[5\]](#)[\[18\]](#)

- **Optical Sensor Development:** The dye can be immobilized within polymer matrices or on nanoparticles to create robust optical pH sensors (optodes) for environmental monitoring, bioreactor control, or medical diagnostics.[\[5\]](#)
- **Nanostructure Assembly:** Its charged nature allows it to be used in creating charge-transfer complexes for studying the assembly of nanomaterials.[\[2\]](#)[\[5\]](#)

Conclusion

6,8-Dihydroxy-1,3-pyrenedisulfonic acid (DHPDS) is a powerful and versatile fluorescent tool. Its photophysical characteristics are dominated by a pH-dependent equilibrium between protonated and deprotonated forms, which results in significant and predictable shifts in its absorption and emission spectra. This behavior is the foundation of its utility as a robust ratiometric indicator. By understanding its core properties—from its spectral response to its sensitivity to aggregation and solvent effects—researchers can effectively harness DHPDS for precise and quantitative measurements in a wide array of chemical and biological systems.

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